

Technical Support Center: 4,5-Di-O-caffeoylquinic acid methyl ester

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Compound of Interest

Compound Name: 4,5-Di-O-caffeoylquinic acid
methyl ester

Cat. No.: B161347

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This guide provides researchers, scientists, and drug development professionals with essential information on the proper storage and handling of **4,5-Di-O-caffeoylquinic acid methyl ester** to ensure its stability and integrity for experimental use.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **4,5-Di-O-caffeoylquinic acid methyl ester**?

A1: The solid form of **4,5-Di-O-caffeoylquinic acid methyl ester** should be stored at -20°C.[1]
[2] At this temperature, the compound is stable for at least four years.[2]

Q2: How should I store stock solutions of **4,5-Di-O-caffeoylquinic acid methyl ester**?

A2: Stock solutions should be stored in aliquots to prevent repeated freeze-thaw cycles.[3] For long-term storage, it is recommended to keep the solutions at -80°C, where they are stable for up to 6 months.[3][4] For short-term storage, -20°C is suitable for up to 1 month.[3][4] It is also crucial to protect solutions from light.[4]

Q3: My vial of solid **4,5-Di-O-caffeoylquinic acid methyl ester** was delivered at room temperature. Is it still viable?

A3: Yes, it is common for this compound to be shipped at room temperature for short durations in the continental US.^[2] However, upon receipt, it should be immediately stored at the recommended -20°C. Some suppliers may ship evaluation samples with blue ice.^[3]

Q4: I left a stock solution of **4,5-Di-O-caffeoylquinic acid methyl ester** on the bench at room temperature for a day. Can I still use it?

A4: Dicafeoylquinic acids, including **4,5-Di-O-caffeoylquinic acid methyl ester**, exhibit poor stability at room temperature.^[5] Studies have shown that significant degradation can occur within a week at room temperature.^[5] It is advisable to prepare a fresh solution to ensure the accuracy and reproducibility of your experimental results.

Q5: Does light affect the stability of **4,5-Di-O-caffeoylquinic acid methyl ester**?

A5: Yes, exposure to light can affect the stability of caffeoylquinic acid derivatives.^[4]^[5] Therefore, it is recommended to store both solid compounds and solutions in light-protected containers, such as amber vials or tubes wrapped in foil.

Data Presentation: Storage Condition Summary

For easy reference, the following table summarizes the recommended storage conditions for **4,5-Di-O-caffeoylquinic acid methyl ester** in both solid and solution forms.

Form	Storage Temperature	Duration	Special Instructions
Solid	-20°C	≥ 4 years ^[2]	Keep in a tightly sealed container.
Stock Solution	-80°C	Up to 6 months ^[3] ^[4]	Aliquot to avoid freeze-thaw cycles; Protect from light. ^[3] ^[4]
-20°C	Up to 1 month ^[3] ^[4]	Aliquot to avoid freeze-thaw cycles; Protect from light. ^[3] ^[4]	

Experimental Protocols: Preparation of Stock Solutions

To ensure the stability and solubility of **4,5-Di-O-caffeoylquinic acid methyl ester**, follow this protocol for preparing stock solutions:

- Select an appropriate solvent: Based on the experimental requirements and solubility information provided by the supplier.
- Weigh the compound: Accurately weigh the desired amount of the solid compound in a sterile microcentrifuge tube.
- Add the solvent: Add the appropriate volume of the chosen solvent to achieve the desired concentration.
- Aid dissolution (if necessary): To enhance solubility, the tube can be gently warmed to 37°C and sonicated in an ultrasonic bath for a short period.^[3]
- Aliquot and store: Once the compound is fully dissolved, divide the stock solution into smaller, single-use aliquots in light-protected tubes. Store immediately at the recommended temperature (-20°C for short-term or -80°C for long-term storage).^{[3][4]}

Troubleshooting Guide: Storage and Handling Issues

This section addresses potential issues that may arise during the storage and handling of **4,5-Di-O-caffeoylquinic acid methyl ester**.

Issue 1: Inconsistent experimental results.

- Possible Cause: Degradation of the compound due to improper storage.
- Solution:
 - Verify the storage conditions of both the solid compound and the stock solutions.
 - Ensure that stock solutions have not exceeded their recommended storage duration.

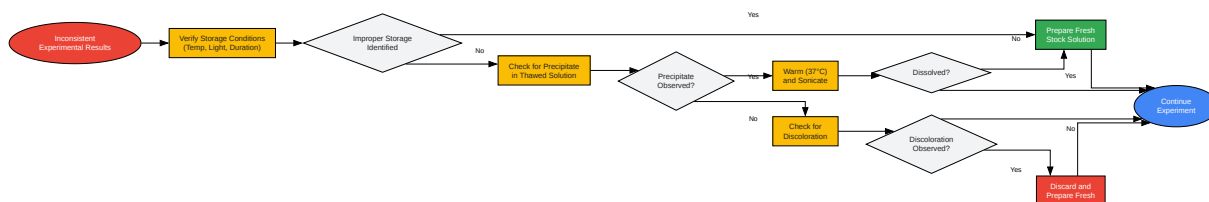
- Prepare fresh stock solutions from the solid compound.

Issue 2: Precipitate observed in a thawed stock solution.

- Possible Cause: The compound may have come out of solution during the freeze-thaw cycle.
- Solution:
 - Gently warm the solution to 37°C and vortex or sonicate briefly to redissolve the precipitate.
 - If the precipitate does not redissolve, it may indicate degradation, and a fresh solution should be prepared.

Issue 3: Discoloration of the solid compound or solution.

- Possible Cause: Oxidation or degradation due to exposure to air, light, or moisture.
- Solution:
 - Discard the discolored compound or solution.
 - Ensure that the compound is stored in a tightly sealed, light-protected container.
 - When preparing solutions, use freshly opened solvents to minimize moisture content.



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Caption: Troubleshooting workflow for storage and handling issues.

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